

PCB118-13C12 supplier and price

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Compound of Interest

Compound Name: PCB118-13C12

Cat. No.: B15598500

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An In-depth Technical Guide to PCB118-¹³C₁₂ for Researchers and Drug Development Professionals

Introduction

PCB118-¹³C₁₂ is the stable isotope-labeled form of 2,3',4,4',5-Pentachlorobiphenyl (PCB 118). [1][2][3] As a carbon-13 labeled compound, it serves as a critical internal standard or tracer for the accurate quantification of its unlabeled counterpart, PCB 118, in various analytical methodologies.[1][4] Polychlorinated biphenyls (PCBs) are a class of persistent man-made organic chemicals that were widely used in industrial applications before being banned in many countries.[5][6] Due to their environmental persistence and potential health risks, the precise measurement of specific PCB congeners like PCB 118 is essential in environmental monitoring, toxicology studies, and human exposure assessments.[7][8] This guide provides a comprehensive overview of PCB118-¹³C₁₂, its technical specifications, suppliers, and its application in research.

Technical Data Summary

The physical and chemical properties of PCB118-¹³C₁₂ are crucial for its use as an analytical standard. The following table summarizes its key technical data.

Property	Value	Source(s)
Full Chemical Name	2,3',4,4',5-Pentachlorobiphenyl- ¹³ C ₁₂	[1][5]
Synonyms	CDE-99- ¹³ C ₁₂ , PCB No 118- ¹³ C ₁₂	[1][9]
Molecular Formula	¹³ C ₁₂ H ₅ Cl ₅	[5]
Molecular Weight	~338.35 g/mol	[5][10]
Labeled CAS Number	104130-40-7	[5][11]
Unlabeled CAS Number	31508-00-6	[5][11]
Chemical Purity	Typically ≥98%	[5]
Primary Application	Internal standard for environmental analysis, tracer	[1][5]
Storage Temperature	Room temperature, protected from light and moisture	[5][6]

Supplier and Pricing Information

PCB118-¹³C₁₂ is available from several specialized chemical suppliers. It is typically sold as a solution in a solvent like nonane or isooctane at a certified concentration. Pricing can vary based on the supplier, concentration, and volume.

Supplier	Product Details	Price (USD)	Source(s)
Cambridge Isotope Laboratories, Inc.	40±2 µg/mL in nonane (1.2 mL)	\$395.00	[6]
Cambridge Isotope Laboratories, Inc.	40±2 µg/mL in nonane (3 mL)	\$890.00	[5]
MedchemExpress	Available in various quantities (e.g., 50 mg)	Quote required	[1] [9]
LGC Standards	Available	Login required for price	[11]

Applications in Research

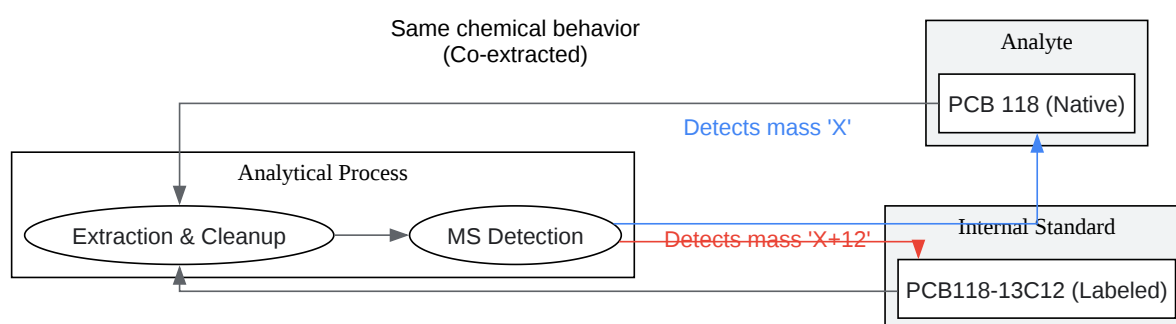
The primary role of PCB118-¹³C₁₂ is to serve as an internal standard in analytical chemistry for the quantification of PCB 118.[\[1\]](#) Its utility is paramount in studies requiring high accuracy and precision.

Key Applications:

- **Environmental Monitoring:** Used to measure levels of PCB 118 in environmental matrices such as soil, water, and air.[\[5\]](#)
- **Biological Monitoring:** Enables the precise quantification of PCB 118 in biological samples, including serum, adipose tissue, and liver, to assess body burden and exposure.[\[12\]](#)
- **Toxicology Studies:** In toxicological research, accurate dose measurement is critical. PCB118-¹³C₁₂ ensures the reliability of data from studies investigating the health effects of PCB 118.[\[8\]](#)[\[12\]](#)
- **Analytical Methodologies:** It is predominantly used with analytical techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[\[1\]](#)

Logical Framework for Quantification

The use of a stable isotope-labeled internal standard is a cornerstone of modern quantitative analysis. The compound is chemically identical to the analyte of interest (the "native" compound) but has a different mass due to the isotopic enrichment. This mass difference allows a mass spectrometer to distinguish between the standard and the native analyte, while their similar chemical behavior ensures that any sample loss during preparation affects both compounds equally.



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Caption: Logical relationship in mass spectrometry analysis.

Experimental Protocols

While specific protocols are highly dependent on the matrix (e.g., serum, soil, water) and the instrumentation used, the general workflow for using PCB118-¹³C₁₂ as an internal standard follows a consistent sequence of steps.

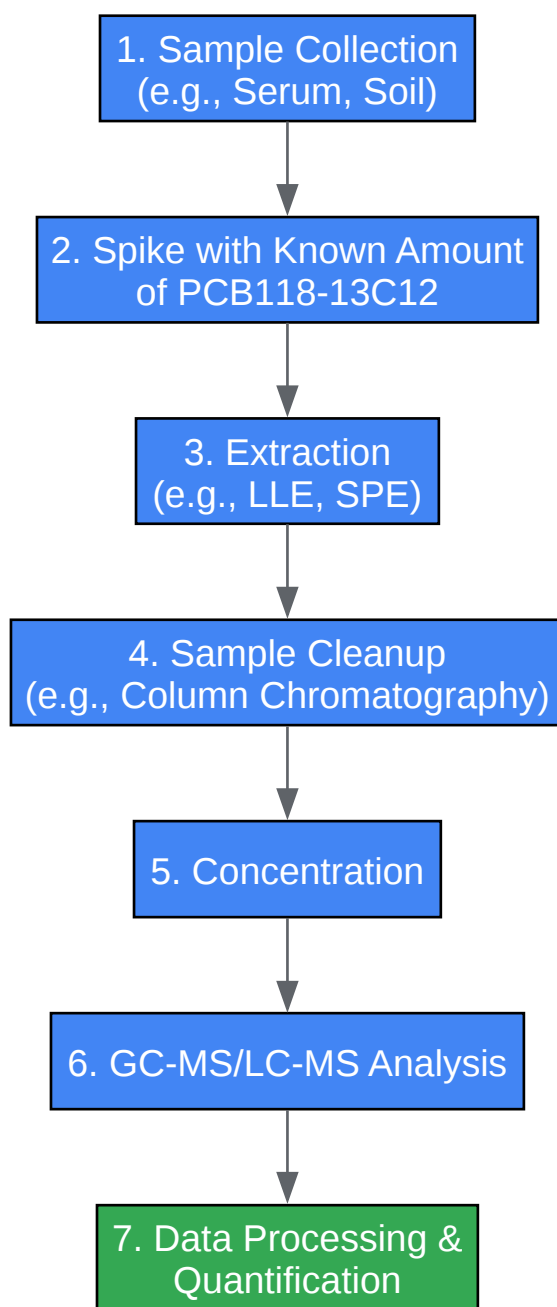
Methodology for Sample Analysis:

- **Sample Preparation:** A known quantity of the environmental or biological sample is accurately measured or weighed.
- **Spiking:** A precise and known amount of the PCB118-¹³C₁₂ internal standard solution is added ("spiked") into the sample at the earliest stage of preparation. This is a critical step to

ensure that the standard undergoes the same processing as the native analyte.

- **Extraction:** The PCBs (both native and the labeled standard) are extracted from the sample matrix. Common techniques include liquid-liquid extraction or solid-phase extraction (SPE).
- **Cleanup:** The extract is purified to remove interfering compounds that could affect the analysis. This may involve techniques like column chromatography.
- **Concentration:** The cleaned extract is concentrated to a small, known volume to increase the sensitivity of the analysis.
- **Instrumental Analysis:** The final extract is injected into a GC-MS or LC-MS system. The instrument separates the different compounds, and the mass spectrometer detects and quantifies the native PCB 118 and the labeled PCB118- $^{13}\text{C}_{12}$ based on their unique masses.
- **Quantification:** The concentration of the native PCB 118 in the original sample is calculated by comparing its instrument response to the known concentration of the PCB118- $^{13}\text{C}_{12}$ internal standard.

The following diagram illustrates this generalized experimental workflow.



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Caption: General experimental workflow for PCB analysis.

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